

Technical Support Center: Dicamba Phytotoxicity on Non-Target Crops

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Compound of Interest

Compound Name: *Herbicidal agent 2*

Cat. No.: *B12377707*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals investigating the phytotoxicity of the herbicidal agent Dicamba on non-target crops.

Troubleshooting Guide

This guide addresses specific issues that may arise during experimental work on Dicamba phytotoxicity.

Question: The non-target crops in my experiment are showing symptoms of stress. How can I determine if Dicamba is the cause?

Answer:

Diagnosing herbicide injury requires a systematic approach to rule out other potential causes.

[1][2] Follow these steps:

- **Observe Symptom Patterns:** Herbicide injury, particularly from drift, often displays a distinct pattern. Look for gradients of damage that are more severe closer to a potential source and lessen with distance.[3][4] Injury may also correspond to wind direction at the time of a suspected application.[3]
- **Examine the Symptoms:** Dicamba is a synthetic auxin herbicide that causes characteristic symptoms in sensitive broadleaf plants. Look for:

- Leaf Cupping and Puckering: New leaves often cup upwards, sometimes with a "drawstring" effect on the leaf margins.
- Stem and Petiole Twisting (Epinasty): Stems and leaf stalks may twist and bend.
- Stunted Growth: Affected plants may be noticeably smaller than unaffected plants.
- Parallel Veins: The veins on affected leaves may appear to run parallel to each other rather than in a typical net-like pattern.
- Symptoms primarily appear on new growth that develops after exposure.
- Review Records: Check all application records, including dates, products used, rates, and weather conditions (wind speed/direction, temperature). High temperatures (above 85°F) can increase the potential for Dicamba to volatilize and move off-target as a vapor.
- Rule Out Other Causes: Compare the observed symptoms to those of other stressors such as nutrient deficiencies, diseases, insect damage, or environmental stress (e.g., drought). Herbicide injury symptoms are often more uniform and symmetrical on an individual plant compared to biotic or abiotic stress.
- Conduct Confirmatory Tests: If Dicamba injury is still suspected, send plant tissue and soil samples to a laboratory for residue analysis to confirm the presence and concentration of the herbicide.

Question: My control plants are showing phytotoxicity symptoms. What are the possible causes?

Answer:

Unexpected symptoms in control plants can compromise an entire experiment. Consider these potential sources of contamination:

- Contaminated Equipment: Herbicide sprayers that were not properly cleaned can retain enough residue to cause injury in sensitive crops.
- Vapor Drift: Dicamba is volatile, meaning it can turn into a gas after application and move to unintended areas, even under low wind conditions. This is more likely to occur at higher

temperatures.

- **Contaminated Soil or Water:** The soil or water source used for your control group may have been inadvertently contaminated with Dicamba or another herbicide.
- **Unreported Nearby Applications:** A nearby, unrecorded application of Dicamba could have moved into your experimental area.

To troubleshoot, review all equipment cleaning protocols, check the environmental conditions during the experiment, and consider conducting a bioassay on your soil and water sources.

Question: The severity of Dicamba injury in my dose-response study is inconsistent across replicates. What could be the reason?

Answer:

Inconsistent results can stem from several factors related to experimental design and environmental conditions:

- **Uneven Application:** Ensure your spray equipment is calibrated to deliver a uniform application across all replicates.
- **Plant Variability:** Differences in plant size, growth stage, or overall health at the time of application can influence their response to the herbicide. Standardize plant material as much as possible before starting the experiment.
- **Micro-environmental Differences:** Variations in soil type, moisture levels, or light exposure within your experimental setup can affect plant growth and herbicide uptake.
- **Timing of Assessment:** Phytotoxicity symptoms develop over time, typically appearing on new growth 1-3 weeks after exposure. Ensure that visual assessments are conducted at consistent time points (e.g., 7, 14, and 21 days after treatment) for all replicates.

Frequently Asked Questions (FAQs)

What is Dicamba and how does it work?

Dicamba is a selective, systemic herbicide used to control broadleaf weeds. It belongs to the synthetic auxin group of herbicides (Group 4). It mimics the natural plant hormone auxin. At high concentrations, it causes rapid, uncontrolled, and abnormal cell growth, which disrupts the plant's vascular tissues and leads to twisting, cupping, and ultimately, plant death.

Which non-target crops are most sensitive to Dicamba?

Many broadleaf crops are highly sensitive to Dicamba. Some of the most sensitive include:

- Soybeans (non-tolerant varieties)
- Grapes
- Tomatoes
- Legumes (e.g., field peas, snap beans)
- Cotton (non-tolerant varieties)
- Many ornamental and landscape plants.

At what rates does Dicamba cause injury to sensitive crops?

Soybeans and other sensitive crops can show visible injury symptoms from extremely low doses of Dicamba, sometimes as low as 1/800th of the labeled field rate or less. Research has shown that even a dose of 0.03 g/ha can cause visible symptoms in soybean plants. These low doses, often associated with drift, can still lead to significant yield loss, especially if exposure occurs during the flowering stage.

How long after exposure do phytotoxicity symptoms appear?

Symptoms of Dicamba injury are not immediate. They typically appear on newly developing leaves and tissues within 7 to 21 days after the plant has been exposed. Leaves that were fully mature at the time of exposure will generally not show symptoms.

Can a plant recover from Dicamba injury?

Recovery depends on the dose of exposure, the plant species, and the growth stage at which exposure occurred. Plants exposed to very low doses during the vegetative stage may recover and produce new, healthy growth. However, exposure during the reproductive (flowering) stages is much more likely to cause irreversible damage and significant yield loss. Floral traits are often more sensitive to damage than vegetative traits.

Data Presentation

Table 1: Visual Sensitivity of Various Non-Target Crops to Dicamba Drift

This table summarizes the relative sensitivity of different crops to low doses of Dicamba, based on the herbicide rate that typically produces visually detectable injury.

Sensitivity Class	Herbicide Rate of Visually Detectable Injury (Fraction of Labeled Field Rate)	Example Crops
Extreme	$< 1/800 \text{ X}$	Grapes, Tomato
Severe	$1/400 \text{ X} - 1/800 \text{ X}$	Cantaloupe, Cotton, Soybean (non-DT)
Moderate	$1/100 \text{ X} - 1/400 \text{ X}$	Squash, Watermelon
Lower	$> 1/100 \text{ X}$	Broccoli, Corn

Data adapted from University of Georgia field experiments.

Table 2: Example Dose-Response Data for Dicamba on Non-Dicamba Tolerant Soybeans

This table presents data from a study on the impact of micro-rates of different Dicamba formulations on non-tolerant soybean yield.

Dicamba Product	Application Rate (oz/ac)	Crop Stage at Application	Resulting Yield Loss
Clarity®	0.13 - 0.49	Varies	50%
Clarity®	0.18 - 0.25	V7/R1 (Flowering)	50%
Engenia®	0.12 - 0.33	Varies	50%
Engenia®	0.12	V7/R1 (Flowering)	50%
XtendiMax®	0.16 - 0.69	Varies	50%

Data from a micro-rate study conducted at the University of Nebraska-Lincoln. Note: These rates are a small fraction of the typical labeled use rates.

Experimental Protocols

Protocol 1: Whole-Plant Bioassay for Assessing Herbicide Residue in Soil

This protocol is used to determine if unknown herbicide residues are present in soil at levels that can cause phytotoxicity to sensitive indicator plants.

Materials:

- Soil samples from the test area.
- Control soil known to be free of herbicide residues.
- 4-inch pots.
- Seeds of a sensitive indicator species (e.g., non-Clearfield wheat, tomato, or soybean).
- Greenhouse or growth chamber with controlled light and temperature.
- Fertilizer (as needed).

Methodology:

- **Soil Collection:** Collect representative soil samples from the top 2-4 inches of the area in question. Also, collect a sufficient amount of control soil.
- **Potting:** Fill at least three pots with the test soil and three pots with the control soil. Label each pot clearly.
- **Planting:** Plant 3-6 seeds of the indicator species in each pot.
- **Growth Conditions:** Place all pots in a greenhouse or growth chamber with adequate light and temperature to support healthy growth. Water the pots as needed to keep the soil moist but not waterlogged.
- **Thinning:** After seedlings emerge, thin them to a uniform number (e.g., 1-2 plants) per pot.
- **Observation:** Observe the plants for approximately three weeks after germination.
- **Assessment:** Compare the growth of plants in the test soil to those in the control soil. Look for symptoms of herbicide injury, such as stunting, chlorosis (yellowing), necrosis (tissue death), and morphological distortions (cupping, twisting). The presence of these symptoms in the test plants but not the control plants indicates the presence of phytotoxic herbicide residues in the soil.

Protocol 2: Dose-Response Study for Dicamba Phytotoxicity

This protocol outlines the steps to quantify the phytotoxic effects of different rates of Dicamba on a non-target crop.

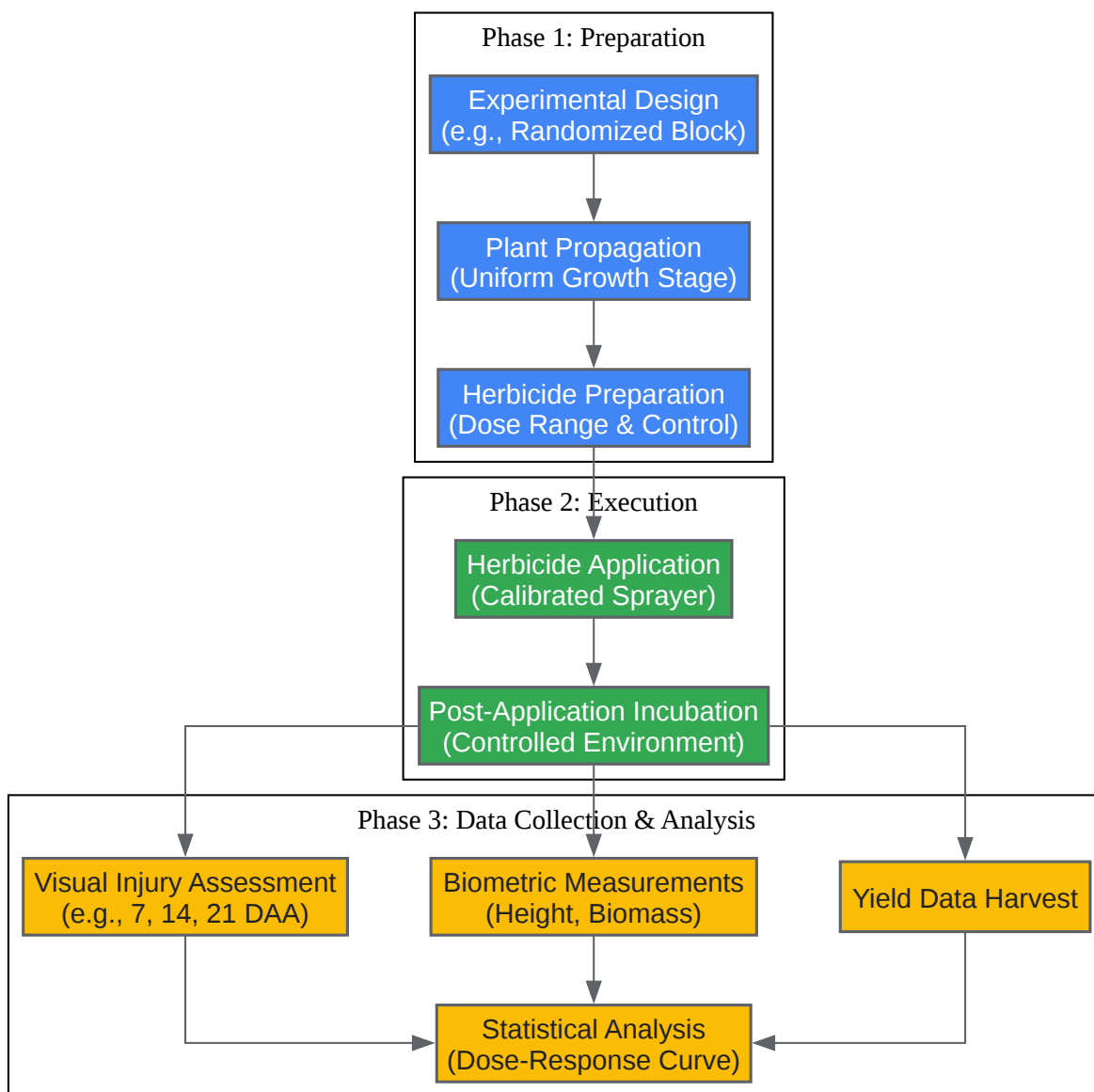
Materials:

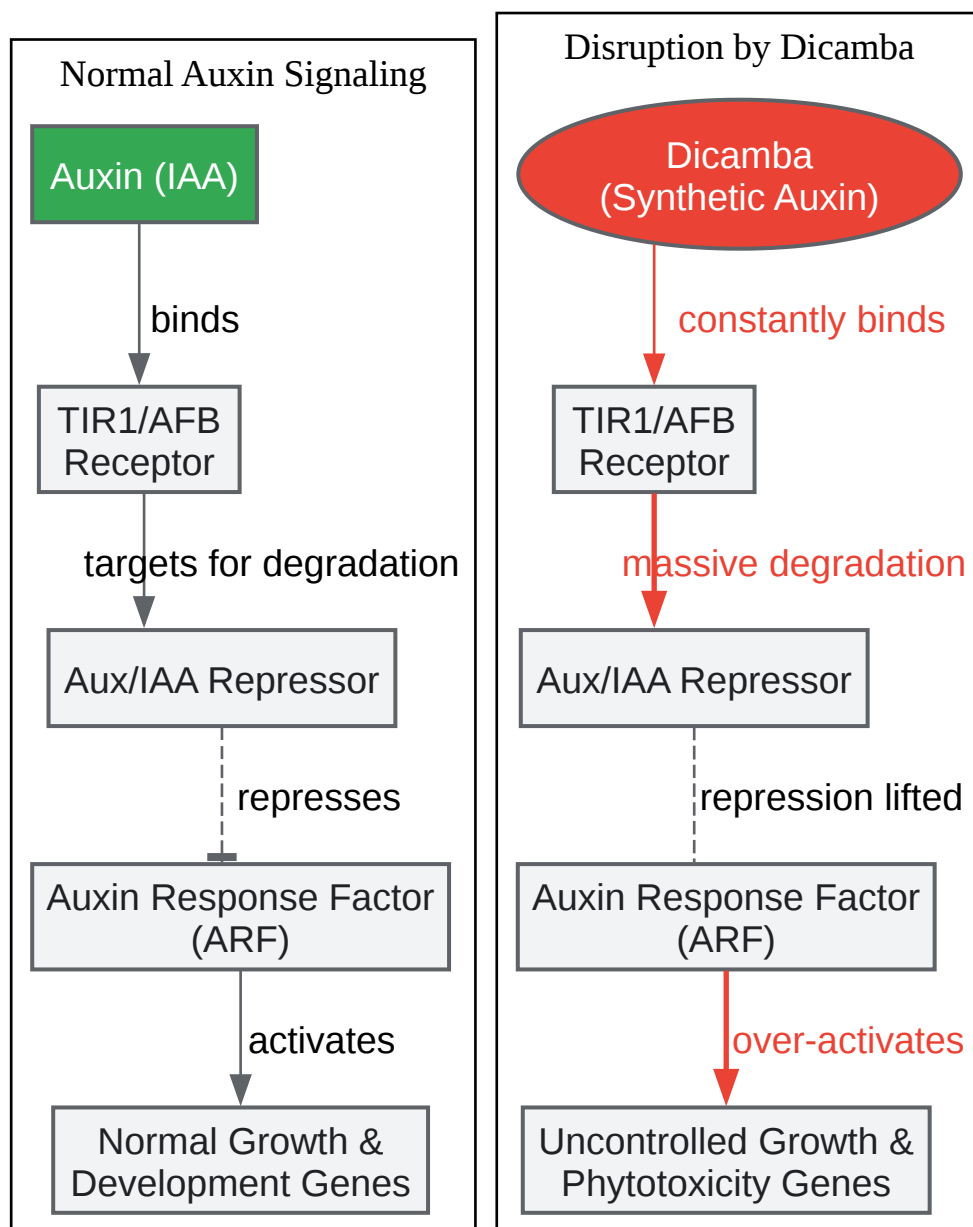
- Uniform, healthy plants of the chosen non-target crop species.
- Dicamba formulation of known concentration.
- Calibrated research plot sprayer or track sprayer.
- Appropriate personal protective equipment (PPE).
- Randomized complete block experimental design layout.

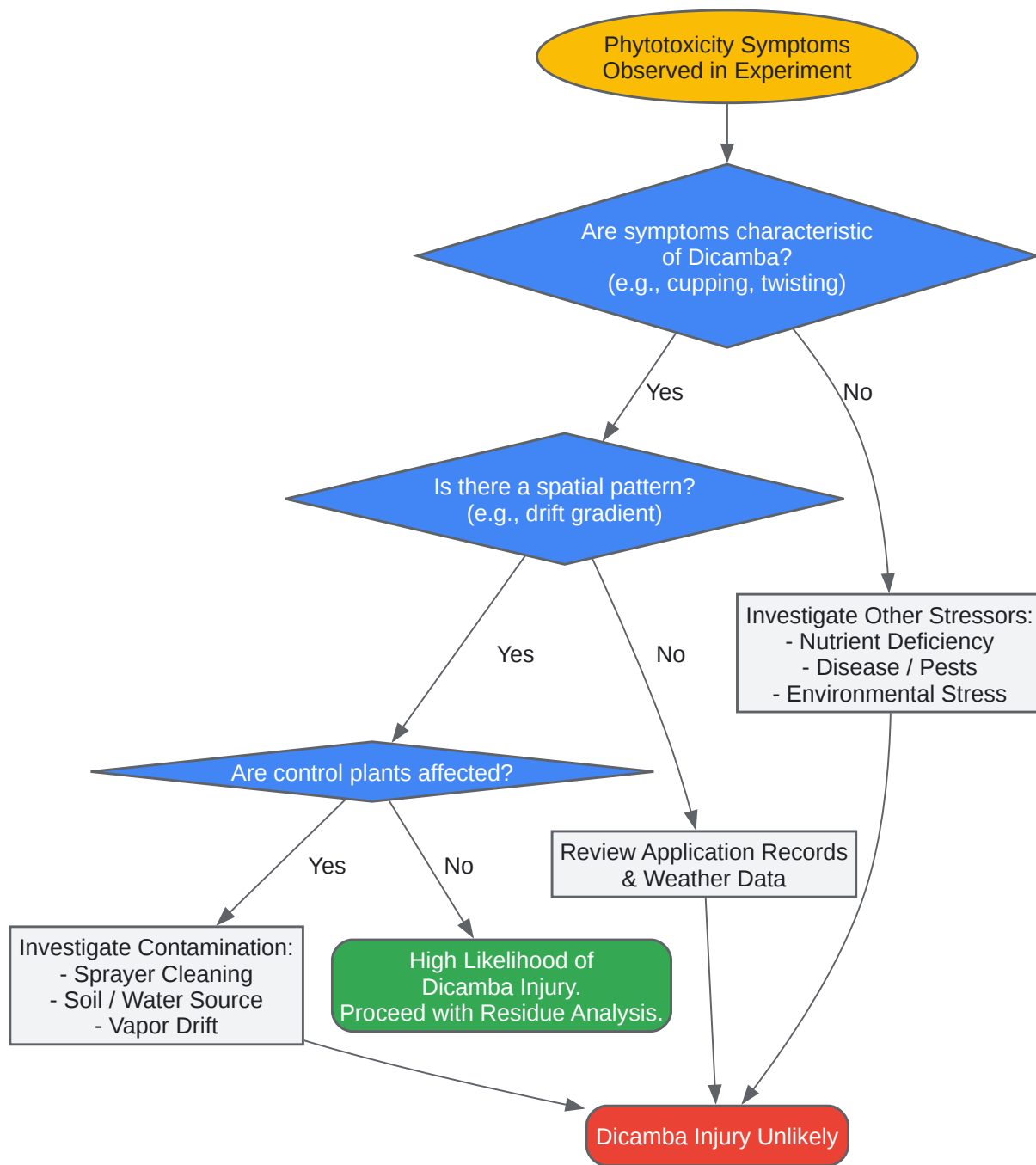
Methodology:

- **Experimental Design:** Design the experiment using a randomized complete block design with at least four replications. Treatments should include a non-treated control and a range of sub-lethal Dicamba rates (e.g., 1/10, 1/100, 1/500, 1/1000 of the labeled field use rate).
- **Plant Propagation:** Grow plants to a specific, uniform growth stage (e.g., V3 vegetative stage or R1 flowering stage) before treatment.
- **Herbicide Preparation:** Prepare spray solutions for each dose by making serial dilutions from a stock solution of the Dicamba formulation.
- **Application:** Apply the herbicide treatments using a calibrated sprayer to ensure uniform coverage and accurate dose delivery. Spray a non-treated control with water only.
- **Post-Application Care:** Return plants to a greenhouse or field environment with optimal growing conditions.
- **Data Collection:**
 - **Visual Injury Ratings:** At set intervals (e.g., 7, 14, and 21 days after application), assess phytotoxicity using a visual rating scale. A common scale is 0% (no injury) to 100% (plant death).
 - **Morphological Measurements:** Measure plant height, number of nodes, and other relevant growth parameters.
 - **Yield Data:** If the experiment is carried through to maturity, harvest and measure the yield (e.g., fruit weight, seed weight).
- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA, regression analysis) to determine the dose-response relationship and calculate values such as the I50 (the dose causing 50% injury).

Visualizations







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